

Essential Safety and Logistics for Handling 2-Iodo-6-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: **2-Iodo-6-(trifluoromethyl)pyridine**

Cat. No.: **B597997**

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of specialized chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **2-Iodo-6-(trifluoromethyl)pyridine** (CAS: 100366-74-3), including detailed operational and disposal plans.

Chemical Identifier:

- Name: **2-Iodo-6-(trifluoromethyl)pyridine**
- CAS Number: 100366-74-3
- Molecular Formula: C6H3F3IN
- Molecular Weight: 273.00 g/mol [\[1\]](#)

Hazard Identification and Classification

2-Iodo-6-(trifluoromethyl)pyridine is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)

- Specific target organ toxicity - single exposure (Category 3), Respiratory system: May cause respiratory irritation.[\[1\]](#)

GHS Pictograms:

- GHS07 (Exclamation Mark)

Signal Word: Warning[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure risk. The following table summarizes the required PPE for handling **2-Iodo-6-(trifluoromethyl)pyridine**.

Body Part	Personal Protective Equipment	Standard/Specification	Rationale
Eyes/Face	Safety glasses with side-shields or safety goggles. A face shield may be required for splash-prone activities.	Conforming to EN166 (EU) or NIOSH (US) approved standards. [2]	Protects against splashes and airborne particles causing serious eye irritation. [1]
Skin/Body	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). A lab coat or chemical-resistant apron should be worn. For significant exposure risk, chemical-resistant coveralls are recommended.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[2][3]	Prevents skin irritation upon contact.[1]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH-approved air-purifying respirator with an appropriate cartridge for organic vapors and particulates should be used.	NIOSH (US) or EN 149 (EU) approved respirator.[4]	Prevents respiratory tract irritation from dust or vapors.[1]

Operational Plans: From Receipt to Disposal

A systematic approach to handling **2-Iodo-6-(trifluoromethyl)pyridine** ensures safety at every stage.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and hazard pictograms.
- **Storage Conditions:** Store in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#) The container should be tightly closed.[\[5\]](#)[\[6\]](#)
- **Incompatibilities:** Keep away from strong oxidizing agents and light.[\[1\]](#)
- **Segregation:** Store separately from incompatible materials.

Storage Parameter	Requirement
Temperature	Cool place
Ventilation	Well-ventilated area [5] [6]
Container	Tightly closed [5] [6]
Incompatibilities	Strong oxidizing agents, light [1]

Handling and Use

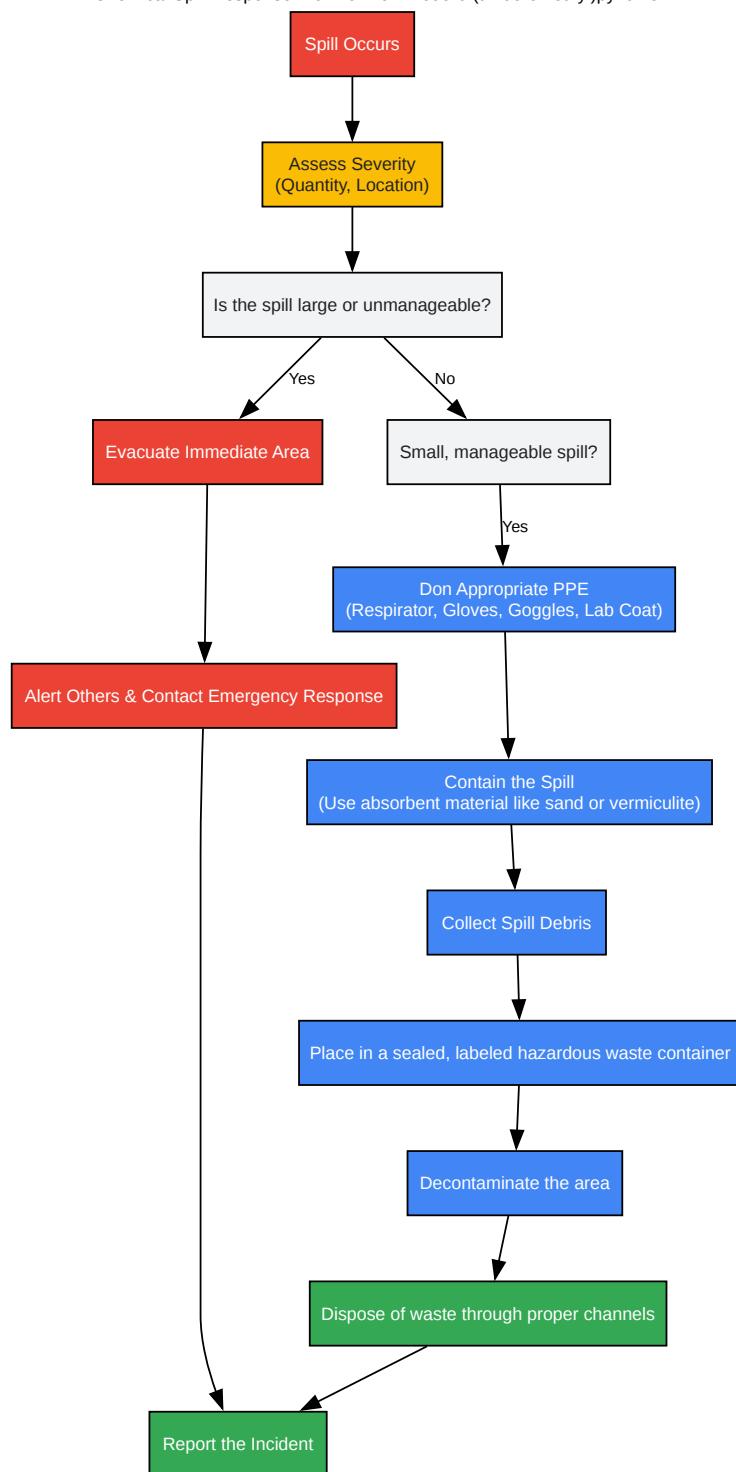
- **Designated Area:** All handling and use of **2-Iodo-6-(trifluoromethyl)pyridine** should occur in a designated area, such as a certified chemical fume hood, to ensure adequate ventilation.[\[6\]](#)
- **PPE Adherence:** Always wear the specified PPE before handling the compound.
- **Avoidance of Contamination:** Avoid contact with skin and eyes.[\[5\]](#) Do not breathe dust or vapors.[\[1\]](#) Avoid the formation of dust and aerosols.[\[5\]](#)

- Hygiene Practices: Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke in the handling area.[4][8]
- Equipment: Use non-sparking tools to prevent ignition sources.[5]

Spill Response Plan

In the event of a spill, follow these steps systematically. The workflow below illustrates the decision-making process for a chemical spill.

Chemical Spill Response Workflow for 2-Iodo-6-(trifluoromethyl)pyridine

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Caption: Workflow for handling a chemical spill.

Spill Cleanup Protocol:

- Evacuate: For large spills, evacuate the area and alert personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)
- Absorption: For small spills, absorb with an inert material such as sand or vermiculite.[\[1\]](#)
- Collection: Sweep or shovel the absorbed material into a suitable, closed container for disposal.[\[2\]](#)
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the container as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[1][5]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5]

Disposal Plan

Proper disposal of **2-Iodo-6-(trifluoromethyl)pyridine** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Segregation

- Waste Streams: Maintain separate, clearly labeled waste containers for:
 - Unused or expired **2-Iodo-6-(trifluoromethyl)pyridine**.
 - Contaminated solids (e.g., absorbent materials, gloves, lab coats).
 - Contaminated liquids (if any).
- Container Requirements: Use compatible, leak-proof containers that can be tightly sealed. Containers must be labeled as hazardous waste with the full chemical name.

Disposal Methodology

The primary recommended method for disposal is incineration.

- Chemical Incineration: Dissolve or mix the material with a combustible solvent.[1]
- Licensed Facility: The incineration must be carried out in a chemical incinerator equipped with an afterburner and scrubber to neutralize harmful combustion byproducts.[1]
- Regulatory Compliance: All disposal activities must adhere to federal, state, and local environmental regulations.[1] Engage a licensed hazardous waste disposal contractor for transportation and final disposal.

This guidance is intended to provide essential safety and logistical information. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling any chemical.

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